

# Application Notes and Protocols for Scandium-44 Radiolabeling of Peptides

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## Compound of Interest

Compound Name:	Scandium-44
Cat. No.:	B1211369

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This document provides detailed application notes and protocols for the radiolabeling of peptides with **Scandium-44** ( $^{44}\text{Sc}$ ), a promising positron-emitting radionuclide for Positron Emission Tomography (PET) imaging.<sup>[1][2]</sup> The information compiled herein is intended to guide researchers in developing and optimizing their radiolabeling procedures for preclinical and clinical applications.

## Introduction to Scandium-44

**Scandium-44** is an attractive radionuclide for PET imaging due to its favorable decay characteristics, including a half-life of 3.97 hours and a high positron branching ratio of 94.3%.<sup>[3][4]</sup> Its half-life is sufficiently long to allow for centralized production and distribution to facilities without an on-site cyclotron, as well as for imaging of biological processes with slower pharmacokinetics.<sup>[1][4]</sup> Furthermore,  $^{44}\text{Sc}$  forms a theranostic pair with the therapeutic radionuclide Scandium-47 ( $^{47}\text{Sc}$ ), enabling the development of matched pairs of diagnostic and therapeutic agents.<sup>[1][2]</sup>  $^{44}\text{Sc}$  can be produced via cyclotrons from natural or enriched calcium targets or obtained from a  $^{44}\text{Ti}/^{44}\text{Sc}$  generator system.<sup>[1][5][6][7]</sup>

## Chelators for Scandium-44 Labeling

The stable incorporation of the trivalent  $^{44}\text{Sc}$  ion into a peptide conjugate is crucial for in vivo applications. This is achieved through the use of a bifunctional chelator, which is covalently

attached to the peptide. The most commonly employed chelators for **Scandium-44** are the macrocyclic ligands DOTA and NODAGA.

- DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid): DOTA is a widely used and versatile chelator that forms highly stable complexes with a variety of radiometals, including  $^{44}\text{Sc}$ .<sup>[4][8]</sup> Radiolabeling of DOTA-conjugated peptides with  $^{44}\text{Sc}$  typically requires heating to achieve high radiochemical yields.<sup>[3][9][10]</sup>
- NODAGA (1,4,7-triazacyclononane-1,4-diacetic acid-7-glutaric acid): NODAGA is another effective chelator for  $^{44}\text{Sc}$ . While labeling of NODAGA-peptides with some radionuclides can be performed at room temperature, studies with  $^{44}\text{Sc}$  suggest that heating is still often necessary for efficient labeling, and the resulting complexes may be less stable compared to their DOTA counterparts under certain conditions.<sup>[9][11][12]</sup>

## Quantitative Data Summary

The following tables summarize quantitative data from various studies on the radiolabeling of peptides with **Scandium-44**. These tables are designed to provide a comparative overview of different labeling parameters and their outcomes.

Table 1: Radiolabeling of DOTA-conjugated Peptides with  $^{44}\text{Sc}$

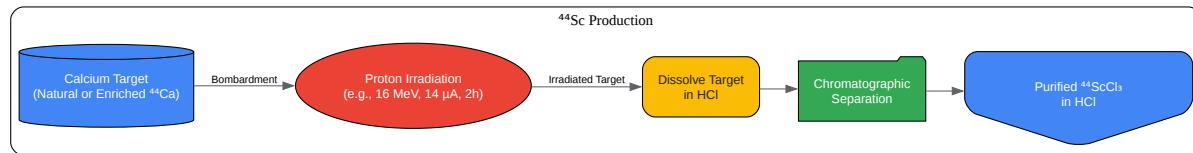
Peptide Conjugate	Buffer/pH	Temperature (°C)	Time (min)	Radiochemical Yield (%)	Specific Activity (MBq/n mol)	Molar Activity (GBq/μmol)	Reference
DOTA-RGD	0.5 M Sodium Acetate, pH 4-4.5	95	10	>95	up to 10	-	[9]
DOTA-NOC	0.5 M Sodium Acetate, pH 4-4.5	95	10	>95	up to 10	-	[9]
DOTA-Ahx-A7R	0.4 M Acetate, pH 4.5	95	20	>95	-	-	[10]
DOTA-(cRGD) <sub>2</sub>	0.5 M Sodium Acetate, pH 4.5	90	15	>90	7.4	7.4	[3][4]
DOTATA TE	Acetate, pH 4-6	70	20	90-99	-	-	[8]

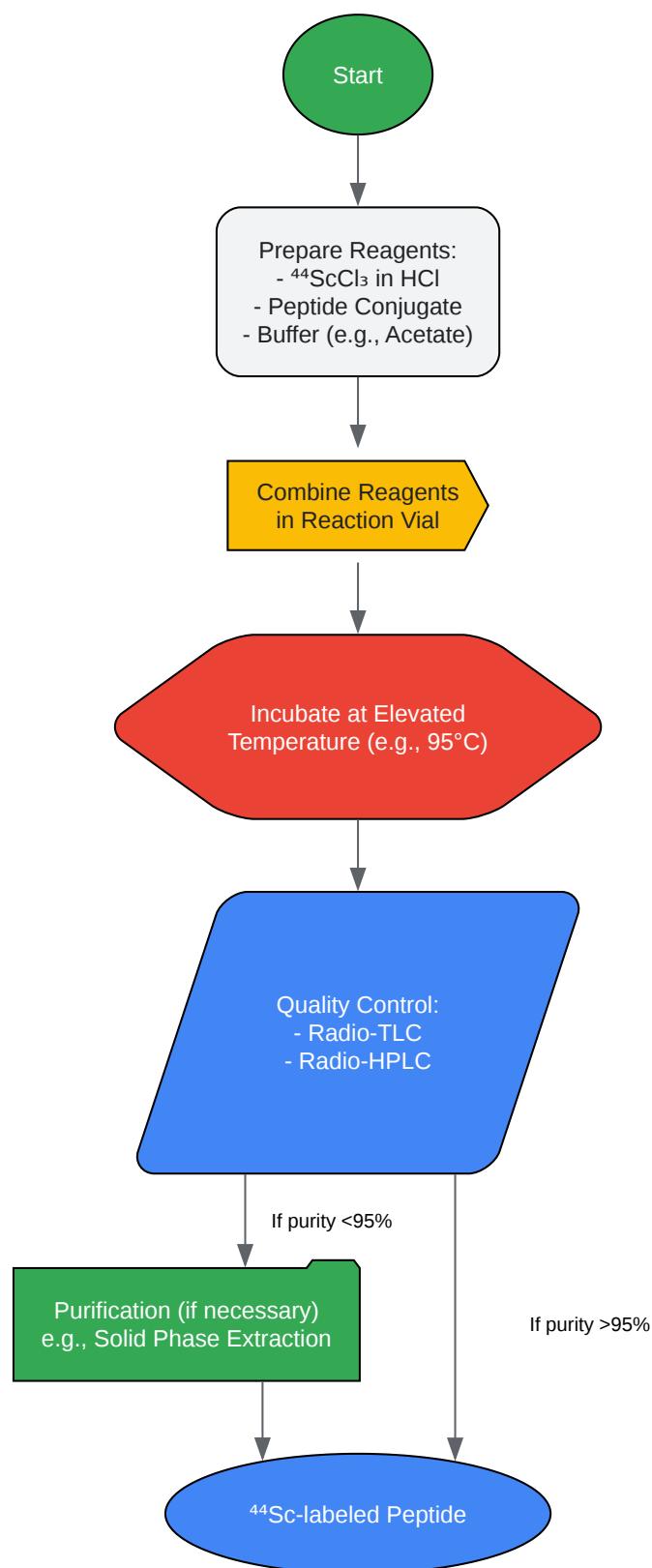
Table 2: Radiolabeling of NODAGA-conjugated Peptides with <sup>44</sup>Sc

Peptide Conjugate	Buffer/pH	Temperature (°C)	Time (min)	Radiochemical Yield (%)	Specific Activity (MBq/nmol)	Reference
NODAGA-RGD	0.5 M Sodium Acetate, pH 4-4.5	95	10	Challenging, less stable	up to 10	[9]
NODAGA-NOC	0.5 M Sodium Acetate, pH 4-4.5	95	10	Challenging, less stable	up to 10	[9]

## Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the general workflows for  $^{44}\text{Sc}$  production and peptide radiolabeling.



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